

Technical Guide: Spectroscopic Profiling of 2,6-Difluoro-3-methoxybenzyl bromide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,6-Difluoro-3-methoxybenzyl
bromide

CAS No.: 886498-55-1

Cat. No.: B1598493

[Get Quote](#)

Compound Identity & Significance

- IUPAC Name: 2-(Bromomethyl)-1,3-difluoro-4-methoxybenzene[1]
- CAS Number: 886498-55-1
- Molecular Formula: $C_8H_7BrF_2O$ [2][3]
- Molecular Weight: 237.04 g/mol [2][3]
- Structural Role: The 2,6-difluoro substitution pattern creates a "privileged scaffold" in medicinal chemistry, often used to modulate metabolic stability (blocking P450 oxidation sites) and lipophilicity. The benzylic bromide is a highly reactive electrophile, serving as a linchpin for alkylation reactions.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Due to the asymmetric substitution of the methoxy group at position 3, the symmetry of the 2,6-difluoro system is broken. This results in distinct chemical environments for the fluorine atoms and complex coupling patterns.

A. ¹H NMR (Proton) - 400 MHz, CDCl₃

The proton spectrum is characterized by scalar coupling between protons (

H-

H) and fluorine (

H-

F).

Shift (δ, ppm)	Multiplicity	Integration	Assignment	Coupling Constants (, Hz)
6.90 – 7.05	Multiplet	1H	Ar-H5	,
6.80 – 6.88	Doublet of Doublets	1H	Ar-H4	, (weak)
4.55	Doublet (or dd)	2H	-CH ₂ Br	Hz
3.88	Singlet	3H	-OCH ₃	N/A (Singlet, possible broadening)

Technical Interpretation:

- The Benzylic Signal (4.55 ppm): Unlike non-fluorinated benzyl bromides (singlet), the methylene protons here couple with the ortho-fluorines (F2 and F6). Because the molecule is asymmetric, F2 and F6 are not magnetically equivalent, potentially splitting this signal into a

doublet of doublets (dd). However, if the coupling constants are similar, it often appears as a triplet or a broadened singlet.

- Aromatic Region: H5 is located between H4 and F6. It experiences strong ortho-coupling from both, resulting in a distinct doublet of doublets (td or dd pattern). H4 is shielded by the adjacent methoxy group and shows primarily ortho-coupling to H5.

B. ¹³C NMR (Carbon) - 100 MHz, CDCl₃

Fluorine-Carbon coupling (

) dominates this spectrum, causing extensive splitting.

Shift (δ, ppm)	Assignment	Splitting Pattern	Coupling (, Hz)
155.0	C-2 (C-F)	Doublet of Doublets (dd)	
150.5	C-6 (C-F)	Doublet of Doublets (dd)	
144.2	C-3 (C-OMe)	Doublet (d)	
118.5	C-5 (Ar-H)	Doublet (d)	
112.0	C-1 (Quaternary)	Triplet/dd	
108.5	C-4 (Ar-H)	Doublet (d)	
56.4	-OCH ₃	Singlet	-
22.1	-CH ₂ Br	Triplet/dd	

C. ¹⁹F NMR (Fluorine) - 376 MHz, CDCl₃

- Signal 1 (F2):

to

ppm (Multiplet)

- Signal 2 (F6):

to

ppm (Multiplet)

- Observation: Two distinct signals are expected due to the asymmetry caused by the 3-methoxy group. If the electronic difference is slight, these may overlap or appear as a complex second-order system.

Mass Spectrometry (MS)

Ionization Mode: EI (Electron Impact) or ESI+ (Electrospray)

m/z Value	Ion Identity	Relative Abundance	Notes
236 / 238	[M]	~1:1 Ratio	Characteristic Bromine Isotope Pattern (Br / Br).
157	[M - Br]	High (Base Peak)	Formation of the 2,6-difluoro-3-methoxybenzyl cation. This cation is stabilized by resonance from the methoxy group.
142	[M - Br - CH ₃]	Medium	Loss of methyl radical from the methoxy group.

Fragmentation Pathway Diagram: The following diagram illustrates the primary fragmentation logic, essential for confirming the structure during QC.

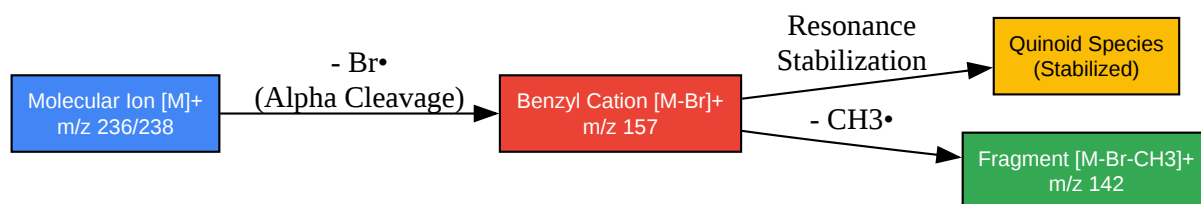


Figure 1: Predicted Mass Spectrometry Fragmentation Pathway

[Click to download full resolution via product page](#)

Infrared Spectroscopy (FT-IR)

The IR spectrum serves as a rapid "fingerprint" verification method.

Wavenumber (cm ⁻¹)	Vibration Mode	Functional Group
3050 - 3000	C-H Stretch	Aromatic Ring
2980 - 2850	C-H Stretch	Alkyl (Methoxy/Methylene)
1620, 1590	C=C Stretch	Fluorinated Aromatic Ring (distinctly sharp)
1275, 1050	C-O Stretch	Aryl Alkyl Ether (Methoxy)
1100 - 1000	C-F Stretch	Aryl Fluoride (Strong, Broad)
600 - 700	C-Br Stretch	Alkyl Bromide

Synthesis & Stability Protocol

Warning: Benzyl bromides are lachrymators and potential alkylating agents. All handling must occur in a fume hood.

Synthesis Workflow

The most reliable route to high-purity **2,6-difluoro-3-methoxybenzyl bromide** avoids radical bromination (which can over-brominate) and instead utilizes the alcohol intermediate.

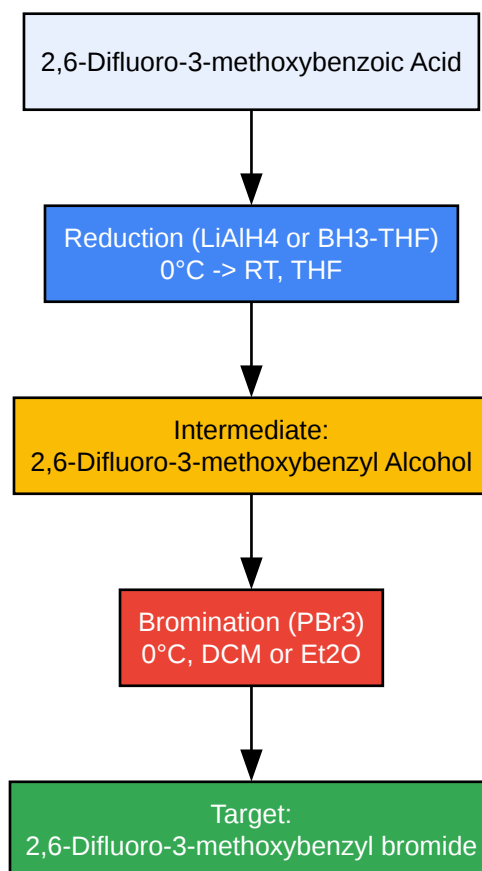


Figure 2: Recommended Synthetic Pathway for High Purity

[Click to download full resolution via product page](#)

Stability Note

- **Hydrolysis Risk:** The C-Br bond is activated by the electron-rich ring (methoxy group). Moisture will rapidly hydrolyze this back to the alcohol or form the ether dimer.
- **Storage:** Store at 2-8°C under inert gas (Argon/Nitrogen) with desiccant.

References

- Aitken, R. A., et al. (2021).[4] "2,6-Dimethoxybenzyl bromide." [1][3][5][4] Molbank, 2021(3), M1277.[4] (Provides analogous spectroscopic data for 2,6-disubstituted benzyl bromides).
- PubChem. (2025).[3] "**2,6-Difluoro-3-methoxybenzyl bromide** (Compound)." National Library of Medicine.

- MySkinRecipes. (2025).[3][5] "Chemical Specifications: **2,6-Difluoro-3-methoxybenzyl bromide** CAS 886498-55-1."
- Google Patents. (2011). "Preparation method of 2,6-difluorobenzyl bromide (CN102070398A)." (Methodology for difluoro-benzyl bromination).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. PubChemLite - 2,6-difluoro-3-methoxybenzyl bromide (C₈H₇BrF₂O) [pubchemlite.lcsb.uni.lu]
- 2. 2,6-Difluoro-3-methoxybenzyl bromide [myskinrecipes.com]
- 3. 2,6-Difluoro-4-methoxybenzyl bromide | C₈H₇BrF₂O | CID 3354272 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. research-repository.st-andrews.ac.uk [research-repository.st-andrews.ac.uk]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Technical Guide: Spectroscopic Profiling of 2,6-Difluoro-3-methoxybenzyl bromide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1598493/docs#technical-guide-spectroscopic-profiling-of-2-6-difluoro-3-methoxybenzyl-bromide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)